

# Personal protective equipment for handling 1-Acenaphthenone

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## Compound of Interest

Compound Name: 1-Acenaphthenone

Cat. No.: B129850

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## Standard Operating Procedure: Handling 1-Acenaphthenone

This document provides essential safety and logistical guidance for the handling and disposal of **1-Acenaphthenone** in a laboratory setting. Adherence to these procedures is critical to minimize risk and ensure a safe operational environment.

## Hazard Identification and Summary

**1-Acenaphthenone** is a chemical compound that requires careful handling due to its potential health effects. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is considered harmful if ingested.

Table 1: GHS Hazard Summary for **1-Acenaphthenone**

Hazard Classification	GHS Pictogram	Hazard Code	Hazard Statement
Acute Toxicity, Oral	 alt text	H302	Harmful if swallowed. [1]
Skin Corrosion/Irritation	 alt text	H315	Causes skin irritation. [1]
Serious Eye Damage/Irritation	 alt text	H319	Causes serious eye irritation.[1]
STOT, Single Exposure	 alt text	H335	May cause respiratory irritation.[1]

## Personal Protective Equipment (PPE) Selection

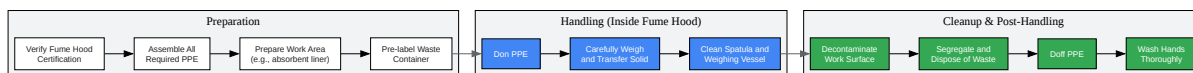
The selection of appropriate PPE is based on the specific task being performed. All handling of **1-Acenaphthenone** solid must be conducted within a certified chemical fume hood.

Table 2: Required PPE for Handling **1-Acenaphthenone**

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transferring Solid (in a fume hood)	Tightly fitting safety goggles. <a href="#">[2]</a>	Chemical-resistant nitrile gloves (minimum 4 mil thickness). Inspect before use. <a href="#">[2]</a>	Standard cotton lab coat, fully buttoned.	Not required if handled exclusively within a certified and properly functioning chemical fume hood.
Preparing Solutions (in a fume hood)	Tightly fitting safety goggles. <a href="#">[2]</a> A face shield is required if there is a splash hazard.	Chemical-resistant nitrile gloves (minimum 4 mil thickness). Inspect before use. <a href="#">[2]</a>	Standard cotton lab coat, fully buttoned.	Not required if handled exclusively within a certified and properly functioning chemical fume hood.
Large Quantity Handling or Potential for Dusting	Tightly fitting safety goggles and a face shield.	Heavy-duty chemical-resistant gloves (e.g., neoprene or butyl rubber). Consult glove manufacturer's compatibility chart.	Chemical-resistant apron over a standard lab coat.	A NIOSH-approved half-mask respirator with P100 particulate filters is required. <a href="#">[3]</a>

## Operational Plan and Handling Protocol

Following a structured workflow minimizes exposure and ensures procedural consistency. The workflow below outlines the critical steps for safely handling **1-Acenaphthenone** powder.



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Diagram 1: Procedural workflow for handling **1-Acenaphthenone** solid.

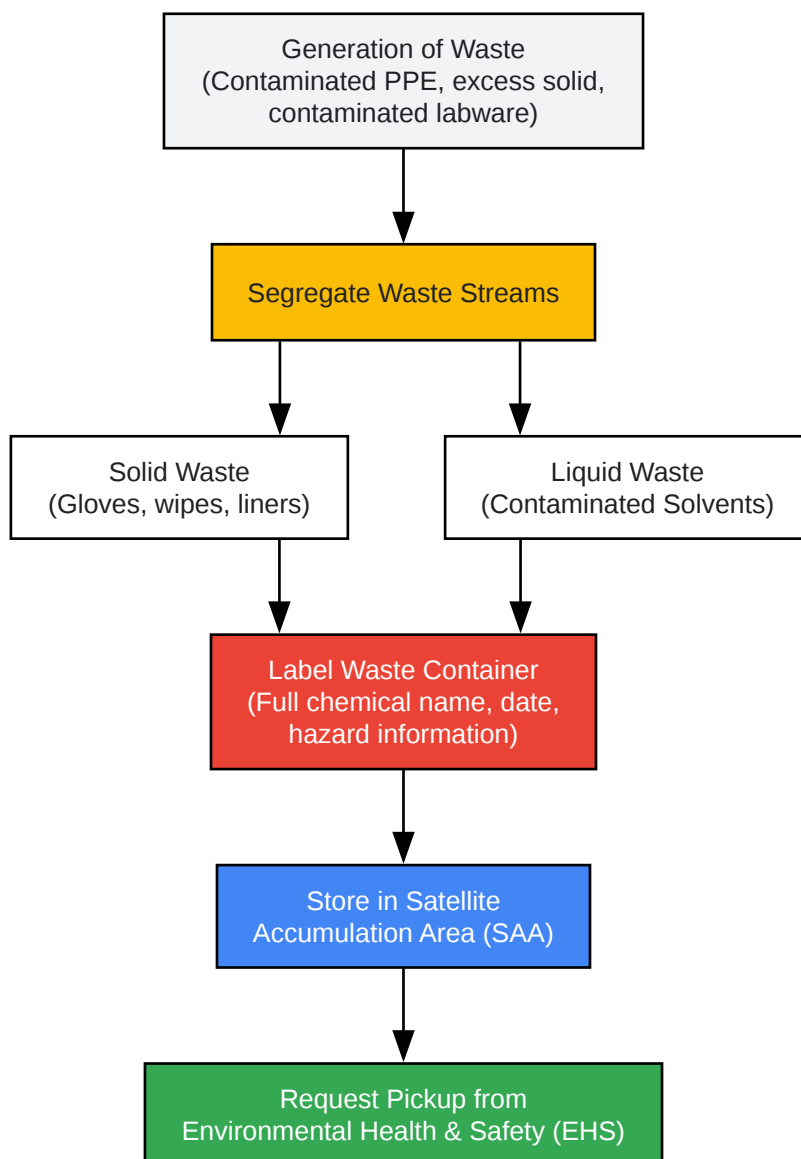
#### Detailed Handling Protocol:

- Preparation:
  - Confirm that the chemical fume hood has been certified within the last year.
  - Gather all necessary PPE as specified in Table 2.
  - Cover the work surface inside the fume hood with a disposable absorbent liner.
  - Prepare a designated solid waste container and label it "**1-Acenaphthenone** Waste."
- Handling (Inside Fume Hood):
  - Don the required PPE: lab coat, safety goggles, and nitrile gloves.
  - Carefully weigh the desired amount of **1-Acenaphthenone** on a tared weigh boat or paper. Use gentle motions to avoid creating airborne dust.
  - Transfer the solid to the reaction vessel.
  - Clean the spatula and any non-disposable weighing equipment with a solvent-moistened wipe (e.g., ethanol or isopropanol). Dispose of the wipe in the designated waste container.
- Cleanup and Post-Handling:
  - Wipe down the absorbent liner and any potentially contaminated surfaces with a solvent-moistened towel.

- Carefully fold the absorbent liner inward and place it, along with used gloves and other contaminated disposables, into the pre-labeled waste container.
- Remove PPE in the correct order: apron (if used), outer gloves, face shield (if used), lab coat, goggles, inner gloves.
- Immediately wash hands with soap and water for at least 20 seconds.

## Disposal Plan

Proper segregation and disposal of chemical waste are mandatory to ensure safety and regulatory compliance.



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Diagram 2: Waste disposal workflow for **1-Acenaphthenone**.

Detailed Disposal Protocol:

- Segregation:
  - Solid Waste: All contaminated solid materials, including gloves, disposable lab coats, absorbent liners, and wipes, must be placed in a designated, sealed plastic bag or container labeled for **1-Acenaphthenone** solid waste.
  - Liquid Waste: Any solutions containing **1-Acenaphthenone** or solvents used for decontamination must be collected in a separate, compatible, and clearly labeled liquid waste container.
  - Sharps: Contaminated needles, syringes, or broken glassware must be disposed of in a designated sharps container.
- Labeling:
  - All waste containers must be clearly labeled with the full chemical name "**1-Acenaphthenone** Waste," the primary hazard(s) (Irritant, Harmful), and the date of accumulation.
- Storage and Disposal:
  - Store sealed waste containers in a designated Satellite Accumulation Area (SAA) away from incompatible materials.
  - Once the container is full or ready for disposal, submit a chemical waste pickup request to your institution's Environmental Health & Safety (EHS) department. Do not pour any material containing **1-Acenaphthenone** down the drain.<sup>[4]</sup>

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## References

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